

Application Notes and Protocols: Dosage Recommendations for DSO-5a in Animal Models

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Compound of Interest

Compound Name: DSO-5a

Cat. No.: B12381855

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Introduction

DSO-5a is a potent, selective, and orally active bombesin receptor subtype 3 (BB3) agonist. As a derivative of DMAKO-00, it has demonstrated potential therapeutic applications in diabetes-related research. Mechanistically, **DSO-5a** upregulates peroxisome proliferator-activated receptor-gamma (PPAR- γ) activity via the BB3 receptor and activates ERK1/2 phosphorylation. [1] This document provides detailed application notes and protocols for the use of **DSO-5a** in animal models, based on currently available data.

Data Presentation

In Vitro Activity of DSO-5a

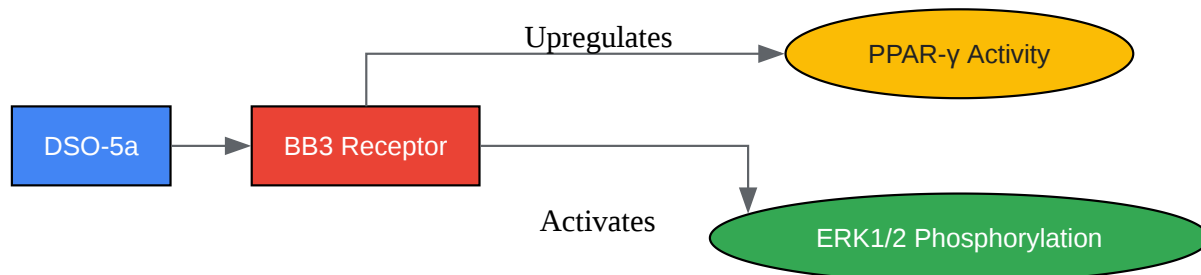
Cell Line	Assay	Concentration	pEC50	Result
hBB3-HEK	IP-1 Accumulation	50 nM (60 min)	8.485	Induces IP-1 accumulation
hBB3-HEK	Calcium Response	50 nM (60 min)	7.964	Induces a strong calcium response
mBB3-HEK	IP-1 Accumulation	500 nM (60 min)	7.262	Induces IP-1 accumulation
mBB3-HEK	Calcium Response	500 nM (60 min)	7.174	Induces a strong calcium response
hBB3-H1299	ERK1/2 Activation	0-100 nM (8 min)	-	Causes dose-dependent activation of ERK1/2
mBB3-HEK	ERK1/2 Activation	0-100 nM (8 min)	-	Causes dose-dependent activation of ERK1/2

In Vivo Efficacy of DSO-5a in Mouse Models

Animal Model	Dosing Regimen	Duration	Key Findings
C57BL/6 Mice	3-30 mg/kg (single dose, P.O.)	30 minutes post-dose	Dose-dependent reduction in blood glucose excursions.[1]
Diabetic db/db Mice	10 mg/kg/day (P.O.)	2-4 weeks	Reduction in blood glucose concentration. [1]

Signaling Pathway

The proposed signaling pathway for **DSO-5a** involves the activation of the BB3 receptor, which in turn leads to the upregulation of PPAR- γ activity and the phosphorylation of ERK1/2.



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DSO-5a Signaling Pathway

Experimental Protocols

Protocol 1: Oral Glucose Tolerance Test (OGTT) in C57BL/6 Mice

This protocol is designed to assess the effect of a single oral dose of **DSO-5a** on glucose tolerance in healthy C57BL/6 mice.

Materials:

- **DSO-5a**
- Vehicle (e.g., 0.5% carboxymethylcellulose in sterile water)
- Glucose solution (20% in sterile saline)
- C57BL/6 mice (male, 8-10 weeks old)
- Oral gavage needles (20-22 gauge)
- Glucometer and test strips
- Warming lamp

Procedure:

- **Acclimatization:** Acclimate mice to the housing facility for at least one week prior to the experiment.
- **Fasting:** Fast mice for 16 hours overnight with free access to water.
- **Grouping:** Randomly assign mice to treatment groups (n=8-10 per group):
 - Vehicle control
 - **DSO-5a** (3 mg/kg)
 - **DSO-5a** (10 mg/kg)
 - **DSO-5a** (30 mg/kg)
- **DSO-5a Administration:** Administer the appropriate dose of **DSO-5a** or vehicle via oral gavage. The volume should not exceed 10 ml/kg.
- **Baseline Blood Glucose:** At 30 minutes post-**DSO-5a** administration, obtain a baseline blood glucose reading (t=0) from a tail snip.
- **Glucose Challenge:** Immediately after the baseline reading, administer a 2 g/kg glucose solution via intraperitoneal (IP) injection.
- **Blood Glucose Monitoring:** Measure blood glucose levels from the tail vein at 15, 30, 60, 90, and 120 minutes after the glucose challenge.
- **Data Analysis:** Plot the mean blood glucose concentration versus time for each group. Calculate the area under the curve (AUC) for glucose excursion.

Protocol 2: Chronic Efficacy Study in Diabetic (db/db) Mice

This protocol evaluates the long-term efficacy of **DSO-5a** in a diabetic mouse model.

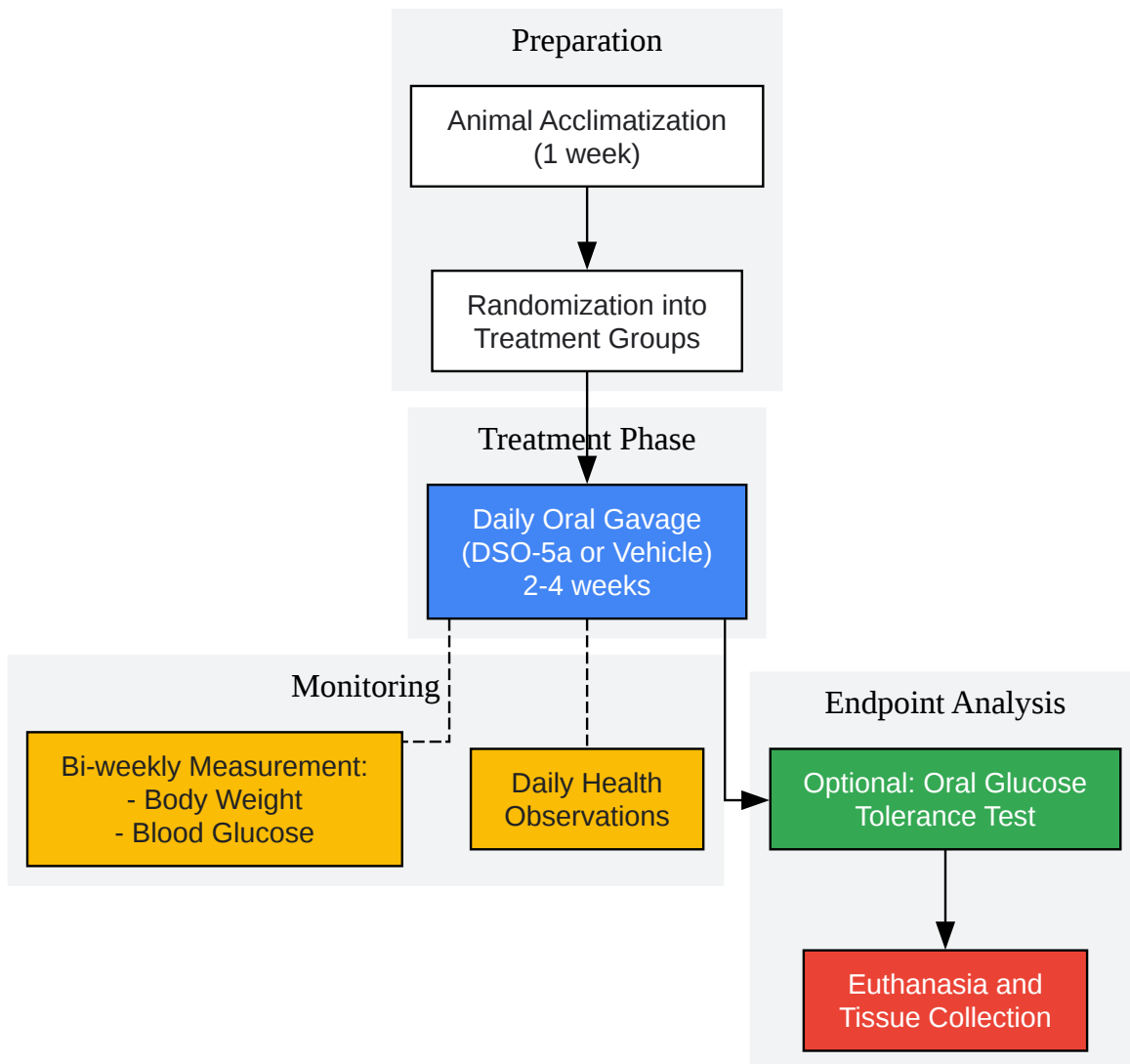
Materials:

- **DSO-5a**
- Vehicle (e.g., 0.5% carboxymethylcellulose in sterile water)
- Diabetic db/db mice (male, 8-10 weeks old)
- Oral gavage needles (20-22 gauge)
- Glucometer and test strips

Procedure:

- **Acclimatization and Baseline:** Acclimate mice for one week. Measure baseline body weight and non-fasting blood glucose levels.
- **Grouping:** Randomly assign mice to two groups (n=8-10 per group):
 - Vehicle control
 - **DSO-5a** (10 mg/kg/day)
- **Daily Dosing:** Administer **DSO-5a** or vehicle via oral gavage once daily for 2 to 4 weeks.
- **Monitoring:**
 - Measure body weight and non-fasting blood glucose twice weekly.
 - Monitor food and water intake daily for the first week and then twice weekly.
 - Observe the general health of the animals daily.
- **Terminal Procedures:** At the end of the treatment period, an oral glucose tolerance test (as described in Protocol 1) can be performed. Following the final procedures, animals should be euthanized, and tissues of interest (e.g., pancreas, liver, adipose tissue) can be collected for further analysis.

Experimental Workflow Visualization



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Chronic Efficacy Study Workflow

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References

- 1. Intraperitoneal glucose tolerance test (IPGTT) Protocol - IMPReSS [web.mousephenotype.org]
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